

# Application Notes and Protocols for Chloromethane in Organic Synthesis

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## Compound of Interest

Compound Name: Methyl, chloro-

Cat. No.: B12645751

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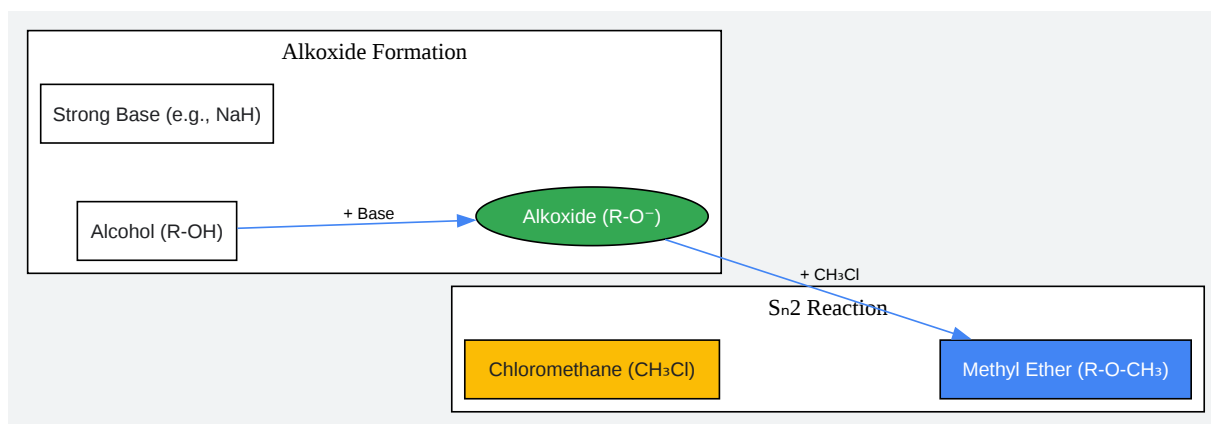
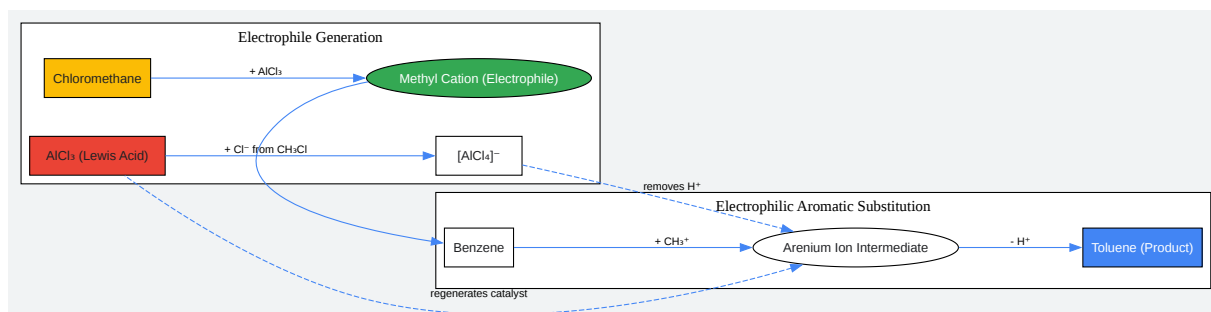
This document provides detailed application notes and protocols for the use of chloromethane in key organic synthesis mechanisms. Chloromethane ( $\text{CH}_3\text{Cl}$ ), a versatile C1 building block, serves as a potent methylating agent and a precursor to various organometallic reagents. Its application is crucial in the synthesis of a wide array of organic compounds, including pharmaceuticals and other high-value chemicals. These notes will cover its utility in Friedel-Crafts alkylation, Williamson ether synthesis, Grignard reactions, and the N- and O-methylation of amines and phenols, respectively.

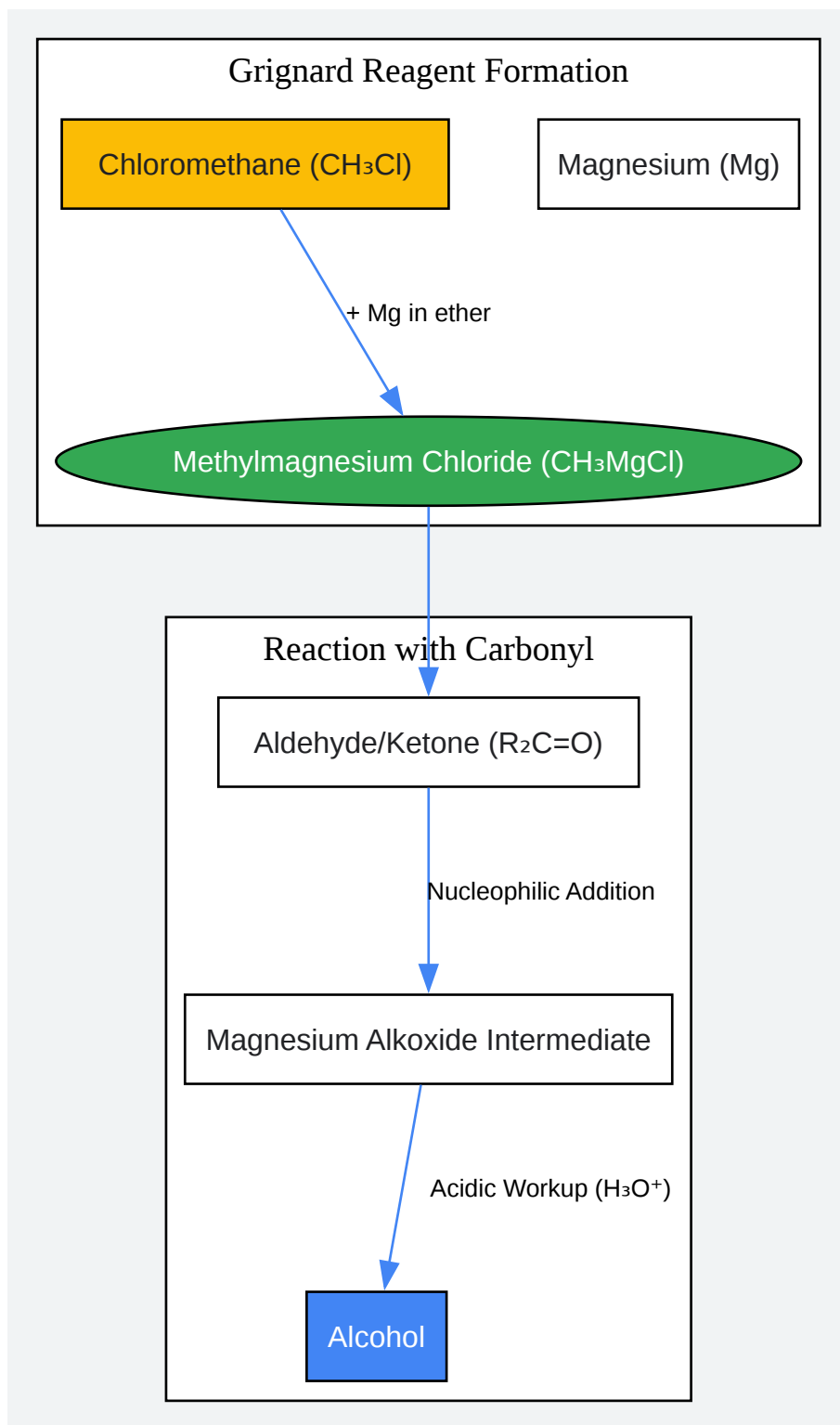
## Friedel-Crafts Alkylation

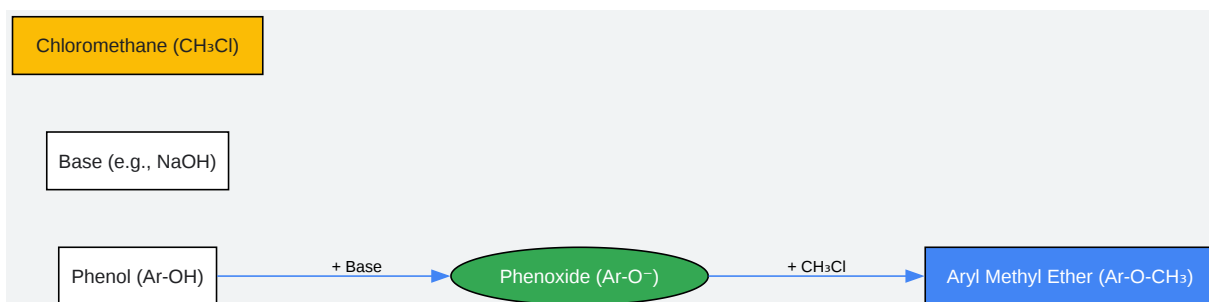
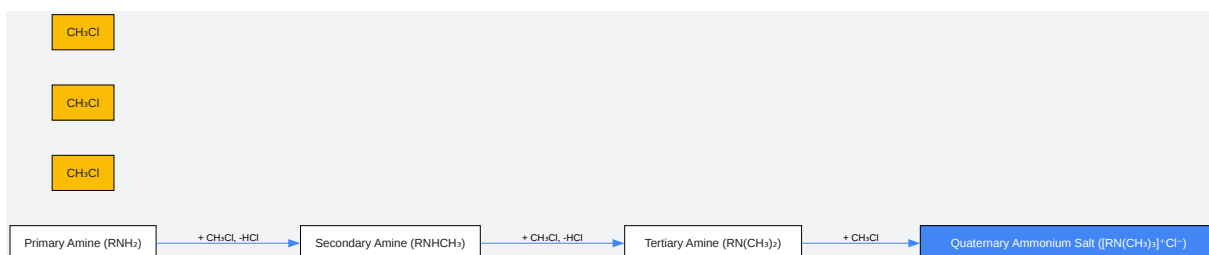
Friedel-Crafts alkylation introduces an alkyl group onto an aromatic ring through electrophilic aromatic substitution. Chloromethane, in the presence of a Lewis acid catalyst, serves as a methylating agent in this reaction.

## Reaction Mechanism and Logical Relationships

The reaction proceeds via the formation of a methyl carbocation or a polarized complex, which then acts as the electrophile.







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- To cite this document: BenchChem. [Application Notes and Protocols for Chloromethane in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12645751#using-chloromethane-in-organic-synthesis-mechanisms\]](https://www.benchchem.com/product/b12645751#using-chloromethane-in-organic-synthesis-mechanisms)

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